

3,6-Dichloro-4,5-dimethylpyridazine molecular weight and formula

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Compound of Interest

Compound Name: 3,6-Dichloro-4,5-dimethylpyridazine

Cat. No.: B1321573

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Core Chemical Properties of 3,6-Dichloro-4,5-dimethylpyridazine

This document outlines the fundamental chemical identifiers for **3,6-Dichloro-4,5-dimethylpyridazine**, a heterocyclic compound relevant in pharmaceutical and chemical research. The primary focus is on its molecular formula and weight, which are foundational data points for any research or development activities involving this molecule.

Quantitative Data Summary

The essential chemical data for **3,6-Dichloro-4,5-dimethylpyridazine** is summarized in the table below. This information is critical for stoichiometric calculations, analytical method development, and chemical synthesis planning.

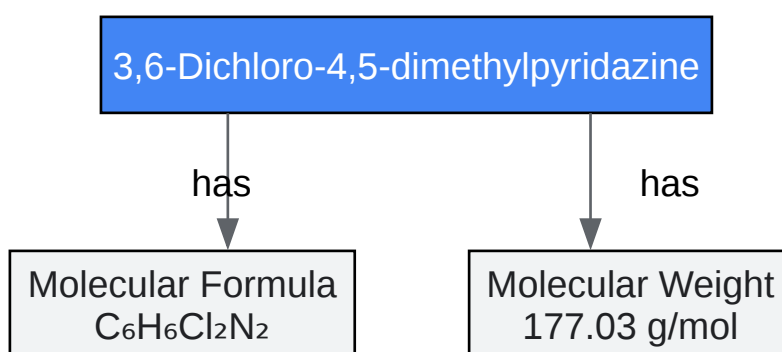
Identifier	Value	Citation
Chemical Name	3,6-Dichloro-4,5-dimethylpyridazine	[1][2]
Molecular Formula	C ₆ H ₆ Cl ₂ N ₂	[1][2][3]
Molecular Weight	177.03 g/mol	[1][2]
CAS Registry Number	34584-69-5	[1][2]

Methodology for Determination

The molecular formula and weight of a chemical compound like **3,6-Dichloro-4,5-dimethylpyridazine** are determined through standard, universally accepted chemical principles.

- **Molecular Formula ($C_6H_6Cl_2N_2$):** The formula is established through elemental analysis, which determines the percentage composition of each element (Carbon, Hydrogen, Chlorine, Nitrogen) in a pure sample. This empirical data is then used to calculate the simplest whole-number ratio of atoms, and subsequently, the molecular formula is confirmed using mass spectrometry.
- **Molecular Weight (177.03 g/mol):** This value is a calculated theoretical weight based on the molecular formula. It is derived by summing the atomic weights of all constituent atoms (6 Carbon, 6 Hydrogen, 2 Chlorine, and 2 Nitrogen) using the standard atomic weights established by the International Union of Pure and Applied Chemistry (IUPAC). The monoisotopic mass, which is determined with high precision by mass spectrometry, further confirms the compound's identity and molecular weight.^[1]

The concepts of signaling pathways and complex biological workflows are not applicable to the determination of these fundamental physicochemical properties. The diagram below illustrates the logical relationship between the compound's identity and its core attributes.



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Core properties of **3,6-Dichloro-4,5-dimethylpyridazine**.

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